

4-Hydroxybenzaldehyde as a versatile building block in organic synthesis

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4-Hydroxybenzaldehyde: A Versatile Building Block in Organic Synthesis

An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

4-Hydroxybenzaldehyde (4-HBA), also known as p-hydroxybenzaldehyde, is a pivotal organic compound that serves as a fundamental building block in a myriad of synthetic applications.[1] [2] Its unique bifunctional nature, possessing both a reactive aldehyde group and a phenolic hydroxyl group on a benzene ring, allows for a diverse range of chemical transformations.[3][4] This versatility makes it an indispensable intermediate in the pharmaceutical, agrochemical, polymer, fragrance, and dye industries.[1][5] This technical guide provides a comprehensive overview of its properties, synthesis, reactivity, and key applications, complete with experimental protocols and structured data for professional researchers.

Physicochemical and Spectroscopic Properties

4-Hydroxybenzaldehyde is a white to light yellow crystalline powder with a characteristic almond-like odor.[1] Its physical and spectroscopic properties are critical for its identification, purification, and application in various synthetic procedures.

Table 1: Physicochemical Properties of 4-Hydroxybenzaldehyde



Property	Value	Reference(s)
Molecular Formula	C7H6O2	[3]
Molecular Weight	122.12 g/mol	[3]
Appearance	White to light yellow crystalline powder	[1][3]
Melting Point	115-118 °C	[3]
Boiling Point	191-192 °C	[3]
Density	1.226 g/cm ³	[3]
Solubility	Slightly soluble in water; Soluble in ethanol, ether, chloroform	[1][3]
рКа	7.61 (at 25 °C)	[6]
CAS Number	123-08-0	[6]

Table 2: Spectroscopic Data for **4-Hydroxybenzaldehyde**



Spectroscopy	Characteristic Peaks/Shifts	Reference(s)
IR (Infrared)	~3200-3600 cm ⁻¹ (O-H stretch, broad), ~1680-1700 cm ⁻¹ (C=O stretch, strong), ~1400- 1600 cm ⁻¹ (C=C aromatic stretch)	[3]
¹ H NMR	~9-10 ppm (singlet, 1H, - CHO), ~6-8 ppm (multiplet, 4H, aromatic), ~4-5 ppm (singlet, 1H, -OH)	[3]
¹³ C NMR	~190-200 ppm (C=O), ~110- 160 ppm (aromatic carbons)	[3]
Mass Spec (MS)	Molecular Ion [M]+ at m/z 122; Major fragment at m/z 121	[7]

Synthesis of 4-Hydroxybenzaldehyde

The industrial and laboratory-scale synthesis of **4-hydroxybenzaldehyde** can be achieved through several established methods, each with distinct advantages regarding yield, purity, and cost-effectiveness.[8]

Key Synthetic Routes:

- Oxidation of p-Cresol: This is a prominent industrial method involving the direct oxidation of p-cresol with oxygen or air in the presence of a catalyst, often a cobalt compound.[8][9][10]
- Reimer-Tiemann Reaction: A classic method involving the ortho-formylation of phenol with chloroform in a basic solution. While it primarily yields the ortho-isomer (salicylaldehyde), 4-hydroxybenzaldehyde is produced as a byproduct with yields around 8-12%.[2][11]
- Vilsmeier-Haack Reaction: This reaction uses a Vilsmeier reagent (formed from DMF and POCl₃) to formylate phenol. It is a highly efficient method, capable of producing 4-hydroxybenzaldehyde in high yields (>90%).[11]



Diazotization of p-Aminobenzaldehyde: This route involves treating p-aminobenzaldehyde with nitrous acid to form a diazonium salt, which is subsequently hydrolyzed to yield 4-hydroxybenzaldehyde.[8][12]

Caption: General workflow for the synthesis and purification of 4-HBA.

Experimental Protocol: Vilsmeier-Haack Reaction[11]

This protocol outlines a high-yield synthesis of **4-hydroxybenzaldehyde** from phenol.

Materials:

- Phenol (10.15 g)
- Phosphorus oxychloride (POCl₃)
- N,N-Dimethylformamide (DMF)
- Water
- Ice

Procedure:

- In a flask equipped with a stirrer and dropping funnel, generate the Vilsmeier reagent by dripping DMF into the flask containing POCl₃ while maintaining the temperature at 10°C. Stir for 45 minutes.[11]
- Add 10.15 g of phenol to the flask.[11]
- Heat the reaction mixture to 110°C and maintain for 30 minutes.[11]
- Cool the reaction to 25°C.[11]
- Carefully add 200 mL of ice-cold water and stir for 100 minutes to hydrolyze the intermediate.[11]
- The product, **4-hydroxybenzaldehyde**, can be isolated by filtration or extraction with a suitable organic solvent.

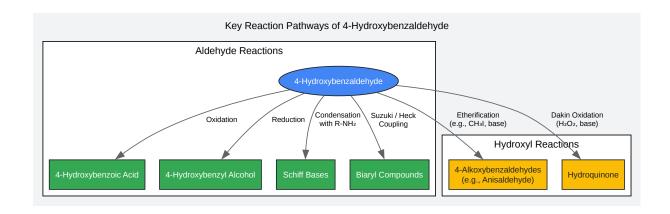


 Wash the crude product with water and purify further by recrystallization or column chromatography.[13]

Reactivity and Key Chemical Transformations

The dual functionality of 4-HBA allows for selective reactions at either the hydroxyl or the aldehyde group, making it a highly versatile intermediate.[3]

- Aldehyde Group Reactions: The -CHO group readily undergoes nucleophilic addition, oxidation to a carboxylic acid (4-hydroxybenzoic acid), and reduction to an alcohol (4hydroxybenzyl alcohol).[3] It also undergoes condensation reactions with amines to form Schiff bases.[3]
- Hydroxyl Group Reactions: The phenolic -OH group can undergo O-alkylation (etherification)
 and O-acylation (esterification).[3] It also activates the aromatic ring, directing electrophilic
 substitution to the ortho positions.[3]



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Caption: Key reaction pathways originating from **4-hydroxybenzaldehyde**.

Experimental Protocol: Synthesis of a Schiff Base[3]



This protocol describes the general condensation reaction between **4-hydroxybenzaldehyde** and a primary amine.

Materials:

- 4-Hydroxybenzaldehyde
- Aniline (or other primary amine)
- Ethanol

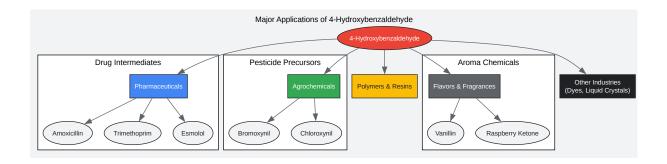
Procedure:

- Dissolve equimolar amounts of 4-hydroxybenzaldehyde and aniline in ethanol in a roundbottom flask.
- Reflux the mixture for 2-4 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- After the reaction is complete, cool the mixture to room temperature.
- The Schiff base product often precipitates from the solution upon cooling.
- Collect the solid product by filtration, wash with cold ethanol, and dry under vacuum.
- The purity of the product can be confirmed by melting point determination and spectroscopic analysis (IR, NMR).

Applications as a Versatile Building Block

4-Hydroxybenzaldehyde is a cornerstone intermediate for synthesizing a vast array of high-value chemicals across multiple industries.[1]





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Caption: Logical flow from 4-HBA to its diverse industrial applications.

Table 3: Summary of Applications for 4-Hydroxybenzaldehyde



Industry	Specific Applications and Products Synthesized	Reference(s)
Pharmaceuticals	A critical intermediate for antibiotics (Amoxicillin), antibacterial synergists (Trimethoprim), antihypertensive agents, and anti-inflammatory drugs. Precursor to 4-hydroxyphenylglycine for semisynthetic penicillins.	[13][14][15]
Agrochemicals	Precursor for the synthesis of herbicides, such as bromoxynil and chloroxynil.	[3][15]
Flavors & Fragrances	Used directly as a flavoring agent (almond-like). Key intermediate in the synthesis of vanillin, ethyl vanillin, and raspberry ketone.	[1][3]
Polymer Chemistry	Monomer or precursor for phenolic resins, polyazomethines, and other high-performance polymers used in coatings and adhesives. Acts as a stabilizer in polymerization processes.	[1][3][16][17]
Dyes & Pigments	Serves as a precursor in the synthesis of various dyes.	[3][13]
Other Industries	Used in the manufacture of liquid crystals, as a nickel plating brightener, and as an analytical reagent for detecting amines.	[12][15]



This guide demonstrates the exceptional utility of **4-hydroxybenzaldehyde** as a versatile and economically significant building block. Its rich chemistry enables the efficient synthesis of a wide spectrum of complex molecules, solidifying its importance in both academic research and industrial manufacturing.

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